

Application Notes and Protocols for Monopropyl Phthalate (MPP) Analysis

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Compound of Interest		
Compound Name:	Monopropyl Phthalate	
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Introduction

Monopropyl phthalate (MPP) is a primary metabolite of the widely used plasticizer, dipropyl phthalate (DPP). As concerns over the potential endocrine-disrupting effects of phthalates grow, accurate and reliable quantification of their metabolites in various matrices is crucial for assessing human exposure and understanding their toxicological profiles. These application notes provide detailed protocols for the sample preparation of MPP from biological and environmental matrices for analysis by chromatographic techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

The following sections detail various sample preparation techniques, including Solid-Phase Extraction (SPE), Liquid-Liquid Extraction (LLE), and Quick, Easy, Cheap, Effective, Rugged, and Safe (QuEChERS). Adherence to these protocols is critical to ensure high recovery, minimize matrix effects, and achieve accurate and reproducible results. Due to the ubiquitous nature of phthalates, extreme care must be taken to avoid contamination during sample collection, preparation, and analysis. The use of glassware and phthalate-free reagents is highly recommended.

Data Presentation: Quantitative Performance of Sample Preparation Techniques



The selection of a sample preparation method is critical and often depends on the sample matrix, the desired limit of detection, and the available instrumentation. The following table summarizes the performance of different techniques for the analysis of short-chain phthalate monoesters, including MPP, from various studies.

Techniqu e	Analyte(s)	Matrix	Recovery (%)	LOD	LOQ	Analytical Method
SPE	Phthalate Monoester s	Urine	81.84 - 125.32	0.85 - 5.33 ng/mL	2.82 - 17.76 ng/mL	LC- MS/MS[1]
SPE	Phthalide, MBP, MEHP	Aqueous Solution	88.8 - 113	1 μg/50 mL (for Phthalide)	Not Specified	LC[2][3]
LLE	10 Phthalates	Non- alcoholic Beverages	91.5 - 118.1	0.5 - 1.0 ng/L	1.5 - 3.0 ng/L	GC- MS/MS[4]
QuEChER S	8 Phthalate Metabolites	Human Milk	Not Specified	Not Specified	Not Specified	LC- MS/MS[5]
QuEChER S	14 Phthalate Esters	Grain Sorghum	82.0 - 120.2	0.4 - 10.0 μg/kg	0.5 - 20.0 μg/kg	GC-MS[6]
SPE	Phthalate Metabolites	Urine	67.5 - 115.5	0.3 - 4.5 μg/L	Not Specified	Not Specified[7

Note: Data for **Monopropyl Phthalate** (MPP) is often grouped with other short-chain phthalate monoesters. The values presented are indicative of the expected performance for MPP.

Experimental Protocols Solid-Phase Extraction (SPE) for Monopropyl Phthalate in Urine



This protocol is designed for the extraction and concentration of MPP from human urine samples prior to LC-MS/MS analysis.

Materials:

- Urine sample
- Internal standard solution (e.g., ¹³C₄-MPP)
- β-glucuronidase solution
- Ammonium acetate buffer (1 M, pH 6.5)
- Formic acid solution (0.1 M)
- Methanol (HPLC grade)
- Acetonitrile (HPLC grade)
- Ethyl acetate (HPLC grade)
- Water (HPLC grade)
- SPE cartridges (e.g., C18)
- Nitrogen evaporator
- Vortex mixer
- Centrifuge

Protocol:

- Sample Pre-treatment:
 - 1. Thaw the urine sample and vortex to ensure homogeneity.
 - 2. Pipette 1 mL of the urine sample into a glass tube.



- 3. Add 50 μ L of the internal standard solution.
- 4. Add 250 μL of ammonium acetate buffer (1 M, pH 6.5).
- 5. Add 10 μ L of β -glucuronidase solution.
- 6. Vortex the mixture and incubate at 37°C for 90 minutes in a shaking water bath to deconjugate the MPP-glucuronide.
- SPE Cartridge Conditioning:
 - Condition the SPE cartridge by passing 3 mL of methanol followed by 3 mL of water. Do not allow the cartridge to dry.
- Sample Loading:
 - 1. After incubation, acidify the sample with 1 mL of 0.1 M formic acid.
 - 2. Load the entire pre-treated sample onto the conditioned SPE cartridge.
- · Washing:
 - 1. Wash the cartridge with 3 mL of water to remove interfering substances.
- Elution:
 - 1. Elute the analytes with 3 mL of acetonitrile into a clean glass tube.
- Solvent Evaporation and Reconstitution:
 - 1. Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - 2. Reconstitute the residue in 100 μ L of the mobile phase (e.g., 50:50 water:acetonitrile) for LC-MS/MS analysis.

Liquid-Liquid Extraction (LLE) for Monopropyl Phthalate in Water

This protocol is suitable for the extraction of MPP from water samples for GC-MS analysis.



Materials:

- Water sample
- Internal standard solution (e.g., Benzyl Benzoate)
- Dichloromethane (pesticide grade)
- Sodium chloride (analytical grade)
- · Anhydrous sodium sulfate
- Separatory funnel (glass)
- Nitrogen evaporator
- Vortex mixer

Protocol:

- Sample Preparation:
 - 1. Measure 100 mL of the water sample into a glass separatory funnel.
 - 2. Add 50 μ L of the internal standard solution.
 - 3. Add 5 g of sodium chloride to the sample and shake to dissolve. This will increase the ionic strength and improve extraction efficiency.
- Extraction:
 - 1. Add 20 mL of dichloromethane to the separatory funnel.
 - 2. Shake vigorously for 2 minutes, periodically venting the pressure.
 - 3. Allow the layers to separate for 10 minutes.
 - 4. Drain the lower organic layer into a clean glass flask.



- 5. Repeat the extraction step two more times with fresh 20 mL portions of dichloromethane, combining the organic extracts.
- · Drying and Concentration:
 - 1. Pass the combined organic extract through a funnel containing anhydrous sodium sulfate to remove any residual water.
 - Concentrate the extract to approximately 1 mL using a nitrogen evaporator at room temperature.
- Final Preparation:
 - 1. Transfer the concentrated extract to a GC vial for analysis.

QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) for Monopropyl Phthalate in Fruit Juice

This protocol is a rapid and effective method for the extraction of MPP from a complex matrix like fruit juice.

Materials:

- Fruit juice sample
- Internal standard solution
- Acetonitrile (HPLC grade)
- QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate)
- Dispersive SPE (dSPE) sorbent (e.g., PSA, C18)
- Centrifuge tubes (50 mL)
- Vortex mixer
- Centrifuge



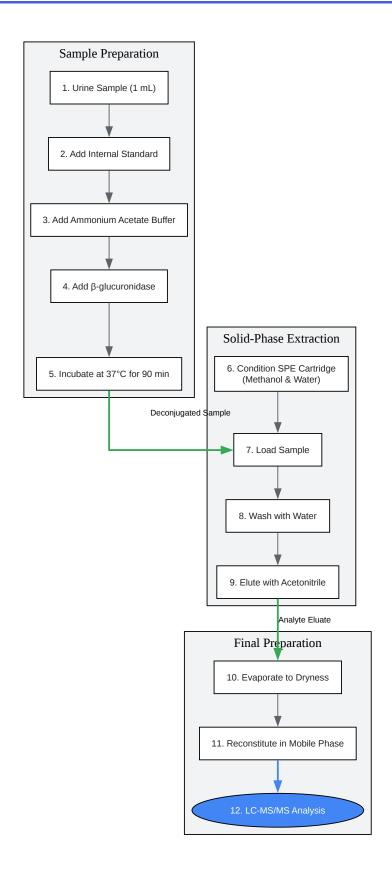
Protocol:

- Sample Preparation:
 - 1. Pipette 10 mL of the fruit juice sample into a 50 mL centrifuge tube.
 - 2. Add 50 μ L of the internal standard solution.
- Extraction:
 - 1. Add 10 mL of acetonitrile to the centrifuge tube.
 - 2. Add the QuEChERS extraction salts.
 - 3. Immediately cap the tube and shake vigorously for 1 minute.
 - 4. Centrifuge at 4000 rpm for 5 minutes.
- Dispersive SPE (dSPE) Cleanup:
 - 1. Take a 1 mL aliquot of the upper acetonitrile layer and transfer it to a 2 mL microcentrifuge tube containing the dSPE sorbent.
 - 2. Vortex for 30 seconds.
 - 3. Centrifuge at 10000 rpm for 2 minutes.
- Final Preparation:
 - 1. Transfer the supernatant to a vial for LC-MS/MS or GC-MS analysis.

Mandatory Visualization

The following diagram illustrates the experimental workflow for the Solid-Phase Extraction (SPE) of **Monopropyl Phthalate** from a urine sample.





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Caption: Workflow for SPE of Monopropyl Phthalate from urine.



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